

Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid

Cat. No.: B1346128

[Get Quote](#)

An In-depth Technical Guide on **Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular formula and weight of **Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid**, targeted towards researchers, scientists, and professionals in drug development.

Molecular Formula and Molecular Weight

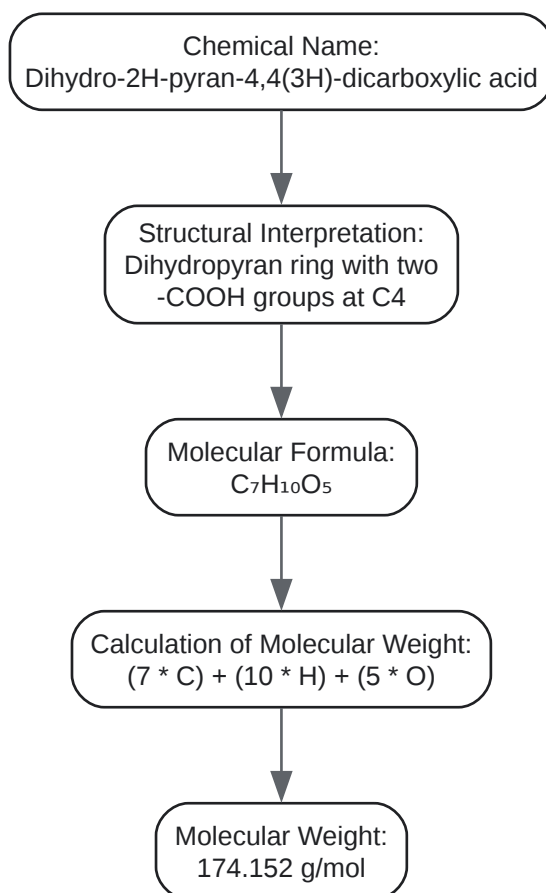
The chemical structure of **Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid** consists of a dihydropyran ring with two carboxylic acid groups substituted at the fourth carbon atom. Based on this structure, the molecular formula is determined to be $C_7H_{10}O_5$.

The molecular weight is calculated from the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O).

| Element | Symbol | Atomic Weight (g/mol) | Count | Total Weight (g/mol) |
|----------|---------|-------------------------|-------|------------------------|
| Carbon | C | 12.011 | 7 | 84.077 |
| Hydrogen | H | 1.008 | 10 | 10.080 |
| Oxygen | O | 15.999 | 5 | 79.995 |
| Total | 174.152 | | | |

Logical Derivation of Molecular Properties

The process of determining the molecular formula and weight follows a logical progression from the chemical name to its fundamental properties.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the molecular formula and weight.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid** are not included in this guide.

Signaling Pathways

Information regarding the signaling pathways associated with **Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid** is not applicable to this document.

- To cite this document: BenchChem. [Dihydro-2H-pyran-4,4(3H)-dicarboxylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1346128#dihydro-2h-pyran-4-4-3h-dicarboxylic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1346128#dihydro-2h-pyran-4-4-3h-dicarboxylic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com